

Application of Cyclosulfamuron in Rice and Cereal Crops: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: **Cyclosulfamuron**

Cat. No.: **B145574**

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Introduction: **Cyclosulfamuron** is a sulfonylurea herbicide used for the selective control of a variety of broadleaf and sedge weeds in rice and cereal crops, including wheat and barley.[1] Its mode of action is the inhibition of the enzyme acetolactate synthase (ALS), a key enzyme in the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants.[2][3] This inhibition leads to the cessation of cell division and plant growth, ultimately resulting in weed death. This document provides detailed application notes and experimental protocols for the use of **Cyclosulfamuron** in a research and development setting.

Application Notes

General Application Parameters

Cyclosulfamuron is typically applied post-emergence to actively growing weeds.[1] Efficacy is influenced by weed species and size, environmental conditions, and crop growth stage.

Table 1: General Application Recommendations for **Cyclosulfamuron**

Parameter	Recommendation
Application Timing	Post-emergence, when weeds are young and actively growing.
Application Method	Foliar spray.
Adjuvants	Use of a non-ionic surfactant is often recommended to improve spray coverage and uptake.
Environmental Conditions	Avoid application during periods of crop stress (e.g., drought, extreme temperatures).

Application in Rice

Cyclosulfamuron is effective for controlling broadleaf and perennial weeds in rice fields. However, it can cause a temporary inhibition of early growth in some rice cultivars.

Table 2: **Cyclosulfamuron** Application Rates and Efficacy in Rice

Target Weeds	Application Rate (g a.i./ha)	Weed Control Efficacy (%)	Reference
Broadleaf Weeds (General)	15 - 30	Data for specific weeds not available in searched results. Efficacy is generally high for susceptible species.	[4]
Sedges (General)	15 - 30	Data for specific weeds not available in searched results. Efficacy is generally high for susceptible species.	[4]
Amaranthus retroflexus (Redroot Pigweed)	Not specified for Cyclosulfamuron, but other ALS inhibitors are effective.	High	[5]

Table 3: Phytotoxicity of **Cyclosulfamuron** on Rice Cultivars

Rice Cultivar	Parameter	Value	Reference
Dongjinbyeo	Concentration for 50% Growth Inhibition	6.3 mg/kg	[2] [6]
Concentration for 50% ALS Activity Inhibition	32.7 μ M	[6]	
Hwasungbyeo	Concentration for 50% Growth Inhibition	9.2 mg/kg	[2] [6]
Concentration for 50% ALS Activity Inhibition	42.7 μ M	[6]	
Ilpumbyeo	Concentration for 50% Growth Inhibition	146.8 mg/kg	[2] [6]
Concentration for 50% ALS Activity Inhibition	56.7 μ M	[6]	

Application in Cereal Crops (Wheat and Barley)

Cyclosulfamuron provides good control of broadleaf weeds in wheat and barley with good crop safety.[\[4\]](#)

Table 4: **Cyclosulfamuron** Application Rates and Efficacy in Wheat and Barley

Target Weeds	Application Rate (g a.i./ha)	Weed Control Efficacy (%)	Reference
Broadleaf Weeds (General)	20 - 30	Data for specific weeds not available in searched results. Efficacy is generally high for susceptible species.	[4]
Galium aparine (Cleavers)	20 - 30	High	[4]
Matricaria spp. (Mayweed)	20 - 30	High	[4]
Papaver rhoes (Corn Poppy)	20 - 30	High	[4]

Table 5: Tolerance of Wheat and Barley Cultivars to Sulfonylurea Herbicides (as a proxy for Cyclosulfamuron)

Crop	Cultivar	Herbicide	Application Rate	Yield Reduction (%)	Reference
Wheat	Multiple Cultivars	Metsulfuron-methyl	Label Recommended	3 - 15	[6]
Barley	Multiple Cultivars	Metsulfuron-methyl	Label Recommended	3 - 15	[6]

Experimental Protocols

Protocol for Assessing Weed Control Efficacy

This protocol outlines a greenhouse-based experiment to determine the efficacy of **Cyclosulfamuron** on target weed species.

Materials:

- **Cyclosulfamuron** (analytical grade)
- Target weed seeds (e.g., *Galium aparine*, *Amaranthus retroflexus*)
- Potting mix
- Pots (e.g., 10 cm diameter)
- Greenhouse or controlled environment chamber
- Sprayer with a flat-fan nozzle
- Non-ionic surfactant
- Balance, beakers, and other standard laboratory equipment

Procedure:

- Planting: Fill pots with potting mix and sow a predetermined number of weed seeds (e.g., 10-15) per pot. Cover the seeds lightly with soil.
- Germination and Growth: Place the pots in a greenhouse or growth chamber with optimal conditions for weed growth (e.g., 25°C/20°C day/night temperature, 16-hour photoperiod). Water the pots as needed.
- Herbicide Application: Once the weeds have reached the 2-4 leaf stage, prepare a stock solution of **Cyclosulfamuron**. Prepare serial dilutions to achieve the desired application rates (e.g., 10, 20, 30, 40 g a.i./ha). Add a non-ionic surfactant to the spray solutions according to the manufacturer's recommendation.
- Spraying: Calibrate the sprayer to deliver a known volume of liquid per unit area. Spray the weeds uniformly with the different herbicide concentrations. Include a control group sprayed only with water and surfactant.

- Evaluation: At 7, 14, and 21 days after treatment (DAT), visually assess the percentage of weed control (phytotoxicity) on a scale of 0% (no effect) to 100% (complete kill).
- Biomass Measurement: At 21 DAT, harvest the above-ground biomass of the surviving weeds in each pot. Dry the biomass in an oven at 70°C for 48 hours and record the dry weight.
- Data Analysis: Calculate the percentage of biomass reduction compared to the untreated control. Analyze the data using appropriate statistical methods (e.g., ANOVA, dose-response curves).

Protocol for In Vitro Acetolactate Synthase (ALS) Activity Assay

This protocol describes a method to measure the inhibitory effect of **Cyclosulfamuron** on ALS activity extracted from plant tissues.

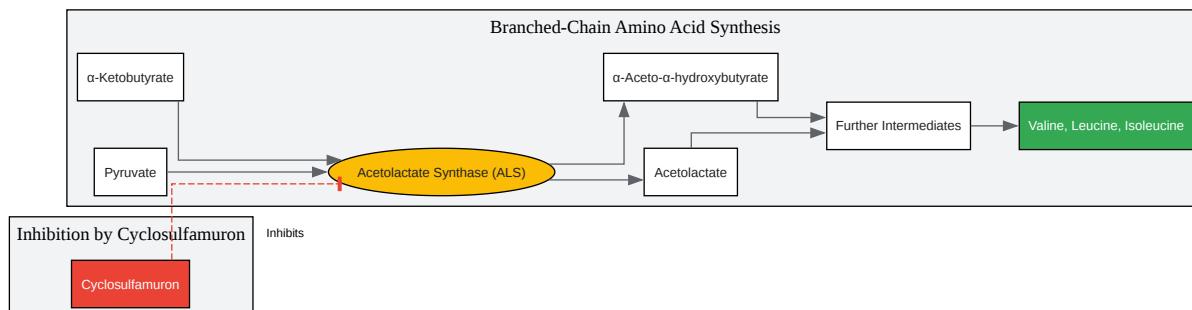
Materials:

- Plant tissue (e.g., young leaves of rice or target weed)
- Extraction buffer (e.g., 100 mM potassium phosphate buffer pH 7.5, 10 mM EDTA, 10% (v/v) glycerol, 10 mM MgCl₂, 1 mM pyruvate, 10 µM FAD, 1 mM TPP, and 10 mM cysteine)
- Assay buffer (e.g., 50 mM potassium phosphate buffer pH 7.0, 100 mM pyruvate, 20 mM MgCl₂, 2 mM TPP, and 20 µM FAD)
- **Cyclosulfamuron** solutions of varying concentrations
- Creatine and α-naphthol solution
- NaOH solution
- Spectrophotometer
- Centrifuge
- Mortar and pestle or homogenizer

Procedure:

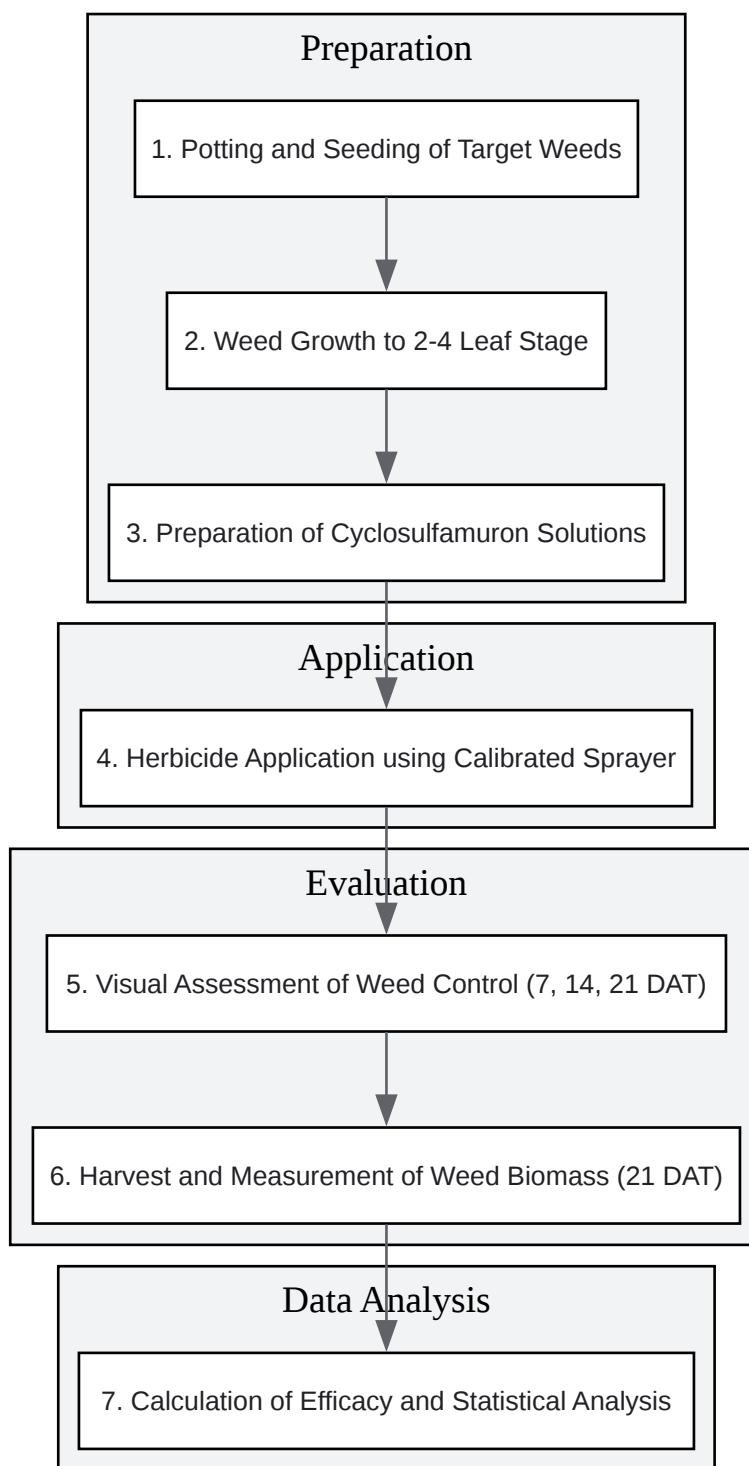
- Enzyme Extraction: Homogenize fresh plant tissue in ice-cold extraction buffer. Centrifuge the homogenate at high speed (e.g., 20,000 x g) for 20 minutes at 4°C. The supernatant contains the crude ALS enzyme extract.
- Assay Reaction: In a microcentrifuge tube, mix the enzyme extract with the assay buffer and different concentrations of **Cyclosulfamuron**. Include a control with no herbicide.
- Incubation: Incubate the reaction mixture at 37°C for 1 hour.
- Stopping the Reaction: Stop the reaction by adding sulfuric acid. This also decarboxylates the product, acetolactate, to acetoin.
- Color Development: Add creatine and α -naphthol solution to the mixture and incubate at 60°C for 15 minutes to allow for color development.
- Measurement: Measure the absorbance of the solution at 525 nm using a spectrophotometer.
- Data Analysis: Calculate the percentage of ALS inhibition for each **Cyclosulfamuron** concentration compared to the control. Determine the IC₅₀ value (the concentration of inhibitor that causes 50% inhibition of the enzyme activity).

Visualizations

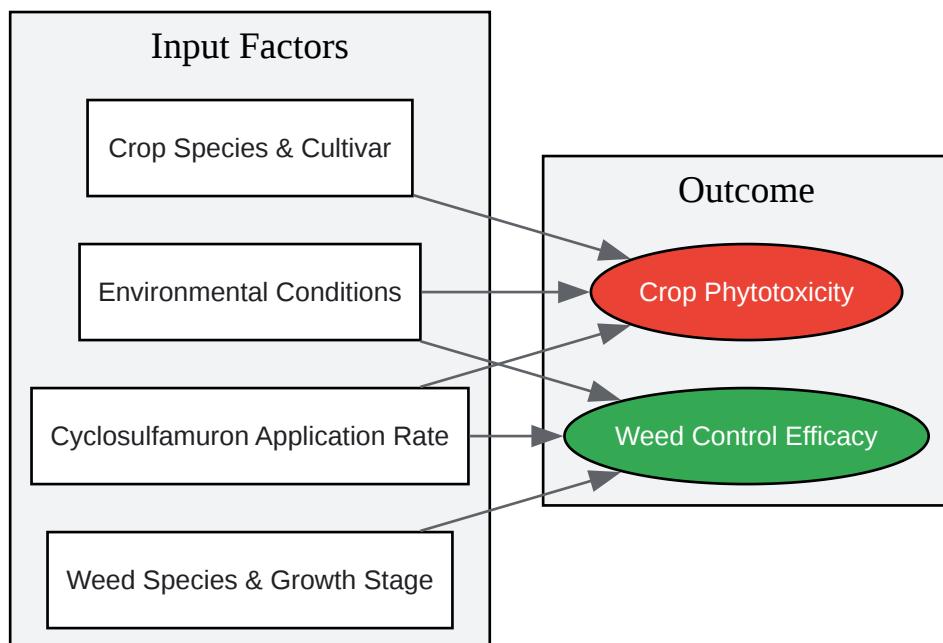


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Caption: Inhibition of the branched-chain amino acid synthesis pathway by **Cyclosulfamuron**.

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Caption: Experimental workflow for evaluating the efficacy of **Cyclosulfamuron**.



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Caption: Factors influencing the application of **Cyclosulfamuron**.

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